

Solubility of H-DL-Ala-OMe.HCl in water and DMSO

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Compound of Interest

Compound Name: *H-DL-Ala-OMe.HCl*

Cat. No.: *B555102*

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An In-depth Technical Guide to the Solubility of **H-DL-Ala-OMe.HCl** in Water and DMSO

This technical guide provides a comprehensive overview of the solubility of DL-Alanine methyl ester hydrochloride (**H-DL-Ala-OMe.HCl**), a key building block in peptide synthesis and various research applications.[1][2] The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, detailed experimental protocols, and a visual representation of the solubility determination workflow.

Physicochemical Properties

DL-Alanine methyl ester hydrochloride is the hydrochloride salt of the methyl ester of DL-alanine.[1] It is a white to off-white crystalline solid.[1][3] As a derivative of the amino acid alanine, it is utilized in biochemical research, peptide synthesis, and as a building block in organic synthesis.[1][2] Its use has been noted in the synthesis of agents with anti-HIV and anticancer activity.[4]

Quantitative Solubility Data

The solubility of a compound is a critical parameter for its application in experimental and developmental settings. Below is a summary of the available quantitative solubility data for **H-DL-Ala-OMe.HCl** and its L-enantiomer in water and Dimethyl Sulfoxide (DMSO). It is important to note the distinction between the racemic (DL) form and the enantiomerically pure (L) form, as solubility can differ.

Compound	Solvent	Reported Solubility	Molar Concentration (mM)	Notes	Source(s)
H-DL-Ala-OMe.HCl	DMSO	≥ 200 mg/mL	1432.87 mM	"≥" indicates that saturation was not reached at this concentration.	[3]
H-L-Ala-OMe.HCl	DMSO	100 mg/mL	716.44 mM	Ultrasonic assistance may be needed. Hygroscopic nature of DMSO can impact solubility.	[5][6]
H-L-Ala-OMe.HCl	DMSO	~20 mg/mL	Not specified	Also reported for Dimethylformamide (DMF).	[4]
H-DL-Ala-OMe.HCl	Water	Soluble	Not specified	Specific quantitative data is not provided, only qualitative assessment.	[1][7][8]
H-L-Ala-OMe.HCl	Water	100 mg/mL	Not specified	-	[9][10]

				Solubility in a buffered aqueous solution.	
H-L-Ala-OMe.HCl	PBS (pH 7.2)	~10 mg/mL	Not specified	Aqueous solutions are not recommended for long-term storage.	[4]

Note: Discrepancies in reported values for H-L-Ala-OMe.HCl in DMSO may arise from differences in experimental conditions, material purity, or measurement techniques.

Experimental Protocols

Determining the solubility of a compound like **H-DL-Ala-OMe.HCl** requires a systematic approach. The following is a generalized experimental protocol based on the shake-flask method, which is a standard technique for solubility measurement.

Protocol: Shake-Flask Method for Solubility Determination

1. Objective: To determine the saturation solubility of **H-DL-Ala-OMe.HCl** in a given solvent (e.g., deionized water, DMSO) at a specified temperature.

2. Materials:

- **H-DL-Ala-OMe.HCl** (high purity)
- Solvent (e.g., Deionized Water, Anhydrous DMSO)
- Analytical balance
- Vials with screw caps (e.g., 2-4 mL)
- Thermostatic shaker or orbital shaker with temperature control

- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, NMR)

3. Procedure:

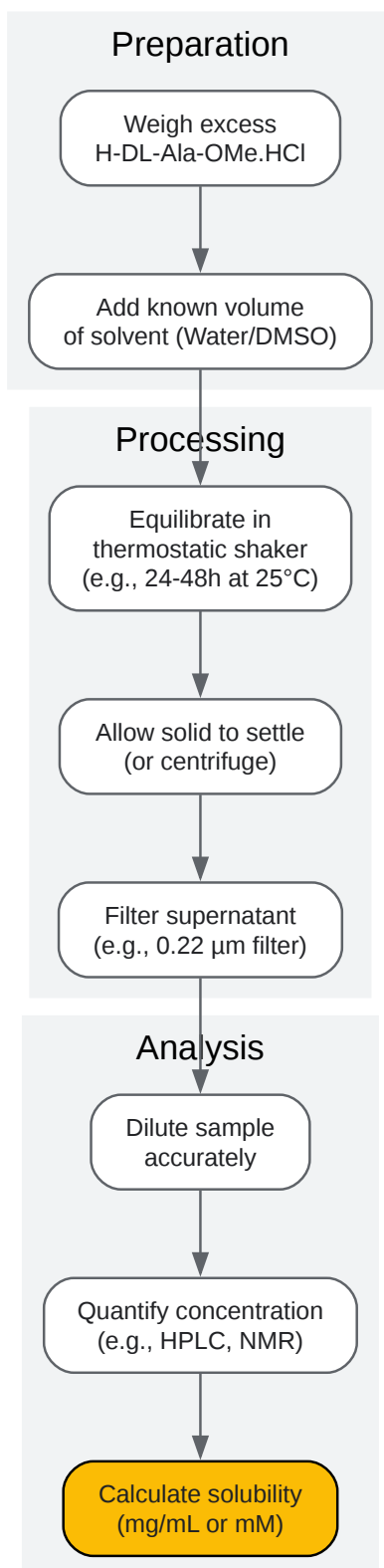
- Preparation: Add an excess amount of **H-DL-Ala-OMe.HCl** to a series of vials. The amount should be more than what is expected to dissolve to ensure a saturated solution is formed.
- Solvent Addition: Accurately add a known volume of the chosen solvent (e.g., 1.0 mL) to each vial.
- Equilibration: Tightly cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25°C). Shake the vials at a constant rate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same temperature for a short period to let the undissolved solid settle. For fine suspensions, centrifugation may be required to separate the solid and liquid phases.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately pass the solution through a syringe filter to remove any remaining solid particles.
- Dilution: Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the concentration of **H-DL-Ala-OMe.HCl** in the diluted sample using a calibrated analytical method (e.g., HPLC).
- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in mg/mL or mol/L.

4. Considerations:

- pH: For aqueous solutions, the pH should be controlled and reported, as the solubility of amino acid hydrochlorides can be pH-dependent.[11][12]
- Hygroscopicity: **H-DL-Ala-OMe.HCl** and DMSO are hygroscopic.[3][5][10] Experiments should be conducted in a controlled environment to minimize moisture absorption, which can affect solubility. Use newly opened or anhydrous solvents when possible.[3][5]
- Purity: The purity of the compound and solvent can significantly influence solubility results.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **H-DL-Ala-OMe.HCl**.



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Caption: Workflow for Solubility Determination.

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